

# Proper Disposal of Siderochelin C: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Siderochelin C

Cat. No.: B1197691

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For researchers, scientists, and drug development professionals handling **Siderochelin C**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including a step-by-step operational plan for the safe disposal of **Siderochelin C**, in line with established laboratory safety protocols.

## Chemical and Physical Properties

A summary of the available quantitative data for **Siderochelin C** is presented below. It is important to note that comprehensive toxicological and environmental fate data for this compound are limited, which underscores the need for cautious handling and disposal.

Property	Value	Source
CAS Number	93973-61-6	[1][2]
Molecular Formula	C12H15N3O3	[3]
Molecular Weight	249.27 g/mol	[3]
IUPAC Name	(2S,4R)-4-ethyl-4-hydroxy-5-(3-hydroxypyridin-2-yl)-2,3-dihydropyrrole-2-carboxamide	[3]
Boiling Point (Predicted)	590.5 ± 50.0 °C	[4]
Toxicity to fish	No data available	
Toxicity to daphnia and other aquatic invertebrates	No data available	
Toxicity to algae	No data available	
Persistence and degradability	No data available	
Bioaccumulative potential	No data available	
Mobility in soil	No data available	

## Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the proper disposal of **Siderochelin C**. This protocol is based on general principles of laboratory chemical waste management and specific recommendations from available safety data sheets.

### Step 1: Waste Identification and Segregation

- **Identify Waste:** All materials contaminated with **Siderochelin C**, including unused product, solutions, and contaminated labware (e.g., pipette tips, gloves, vials), must be treated as chemical waste.
- **Segregate Waste:** Do not mix **Siderochelin C** waste with other waste streams unless compatibility has been confirmed. Keep solid and liquid waste in separate, clearly labeled containers.

## Step 2: Containerization and Labeling

- **Select Appropriate Containers:** Use chemically resistant, leak-proof containers for waste collection. Ensure the container material is compatible with **Siderochelin C** and any solvents used.
- **Label Containers Clearly:** Affix a hazardous waste label to each container. The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**Siderochelin C**"
  - The CAS number: "93973-61-6"
  - The primary hazards associated with the chemical (if known).
  - The accumulation start date (the date the first drop of waste is added to the container).
  - The name and contact information of the generating laboratory or researcher.

## Step 3: Storage of Chemical Waste

- **Designated Storage Area:** Store waste containers in a designated satellite accumulation area (SAA) that is at or near the point of generation.
- **Secondary Containment:** Place waste containers in a secondary containment bin or tray to prevent the spread of material in case of a leak or spill.
- **Keep Containers Closed:** Waste containers must be kept securely closed at all times, except when adding waste.

## Step 4: Final Disposal

The recommended final disposal methods for **Siderochelin C** are as follows:

- **Licensed Chemical Destruction Plant:** The primary recommended disposal method is to send the waste to a licensed and certified chemical destruction facility. This ensures that the compound is destroyed in a controlled and environmentally sound manner.

- **Controlled Incineration:** An alternative is controlled incineration with flue gas scrubbing. This process must be carried out in a permitted hazardous waste incinerator to ensure complete combustion and to capture any potentially harmful byproducts.

Crucially, do not discharge **Siderochelin C** or its containers to sewer systems.

## Step 5: Disposal of Contaminated Packaging

- **Triple Rinse:** Empty containers that held **Siderochelin C** should be triple rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous chemical waste.
- **Render Unusable:** After triple rinsing, puncture the container to make it unusable for other purposes.
- **Dispose of as Solid Waste:** Once decontaminated, the container can typically be disposed of in a sanitary landfill, in accordance with local regulations. Combustible packaging materials may be incinerated in a controlled manner.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Siderochelin C**.

Caption: Decision workflow for the proper disposal of **Siderochelin C** waste.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Siderochelin C**, minimizing risks to personnel and the environment. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

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## References

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